

Cyclopentyl Chloroformate: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: Cyclopentyl chloroformate

CAS No.: 50715-28-1

Cat. No.: B104702

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For Researchers, Scientists, and Drug Development Professionals

Cyclopentyl chloroformate is a key chemical intermediate in various synthetic pathways, particularly in the pharmaceutical industry for the development of antiviral therapies such as peptidomimetic Hepatitis C protease inhibitors.^[1] Its utility as a reagent for introducing the cyclopentyloxycarbonyl moiety in organic synthesis makes it a valuable compound in fine chemical production as well.^[1] However, its hazardous nature necessitates strict adherence to safety protocols to ensure the well-being of laboratory personnel and the integrity of research. This technical guide provides an in-depth overview of the essential precautions for handling and storing **Cyclopentyl chloroformate**.

Hazard Identification and Classification

Cyclopentyl chloroformate is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor, harmful if swallowed, in contact with skin, or inhaled.^{[2][3]} Furthermore, it causes severe skin burns and serious eye damage, and may cause an allergic skin reaction.^{[2][3][4]} Prolonged or repeated exposure may cause damage to organs.^{[3][4]}

Table 1: GHS Hazard Statements

Code	Hazard Statement
H226	Flammable liquid and vapour.[3][4][5]
H302	Harmful if swallowed.[2][3]
H312	Harmful in contact with skin.[2]
H314	Causes severe skin burns and eye damage.[2]
H317	May cause an allergic skin reaction.[3][4][5]
H318	Causes serious eye damage.[2][3][4][5]
H331	Toxic if inhaled.[3][4][5]
H332	Harmful if inhaled.[2]
H373	May cause damage to organs through prolonged or repeated exposure.[3][4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Cyclopentyl chloroformate** is crucial for its safe handling.

Table 2: Physical and Chemical Data

Property	Value
CAS Number	50715-28-1[2][3][4]
Molecular Formula	C6H9ClO2[3][4]
Molecular Weight	148.59 g/mol [3][4]
Appearance	Colorless liquid
Purity	95%[2]
Relative Density	1.2[2]
Refractive Index	1.46[2]

Handling Precautions

Safe handling of **Cyclopentyl chloroformate** requires a controlled environment and strict adherence to personal protective measures.

Engineering Controls

- Ventilation: Always handle **Cyclopentyl chloroformate** in a well-ventilated area or a fume hood to avoid inhalation of vapors.[2][4][6]
- Eyewash and Safety Shower: Facilities must be equipped with an eyewash fountain and a safety shower in the immediate vicinity of any potential exposure.[2][7]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[4] Standard EN 166 (EU) or NIOSH (US) approved equipment is recommended.[4]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN 374.[4][6] Inspect gloves before use and use proper glove removal technique to avoid skin contact.[4]
 - Protective Clothing: Flame retardant and antistatic protective clothing is recommended.[4]

- Respiratory Protection: If vapors or aerosols are generated, use a NIOSH-approved or equivalent respirator with an appropriate filter type (e.g., ABEK).[2][4]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling and before breaks.[2]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2][7]
- Remove contaminated clothing immediately and wash before reuse.[2]

Storage Conditions

Proper storage of **Cyclopentyl chloroformate** is critical to maintain its stability and prevent hazardous situations.

- Temperature: Store long-term at 2-8°C in a cool, dry place.[2]
- Container: Keep the container tightly closed when not in use.[2] Vent the container periodically.
- Environment: Store in a well-ventilated area away from sources of ignition such as heat, sparks, and open flames.[2][4] Take precautionary measures against static discharge.
- Security: Store in a locked-up area accessible only to qualified or authorized personnel.[2]

Stability and Reactivity

- Chemical Stability: **Cyclopentyl chloroformate** is stable under recommended storage conditions.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, alcohols, amines, and bases.[2][4][7] It is also water-reactive.[8]
- Hazardous Decomposition Products: In case of fire, thermal decomposition can produce toxic and irritating gases, including carbon oxides and hydrogen chloride.[2][4]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

Accidental Release

- Evacuate: Evacuate personnel from the affected area and ensure adequate ventilation.[4][6]
- Control Ignition Sources: Remove all sources of ignition.[2][6]
- Containment: Prevent further leakage or spillage if it is safe to do so.[2] Do not let the product enter drains.[2][4]
- Clean-up: Absorb the spill with inert material (e.g., sand, earth) and place it into a suitable, closed container for disposal.[2][6]

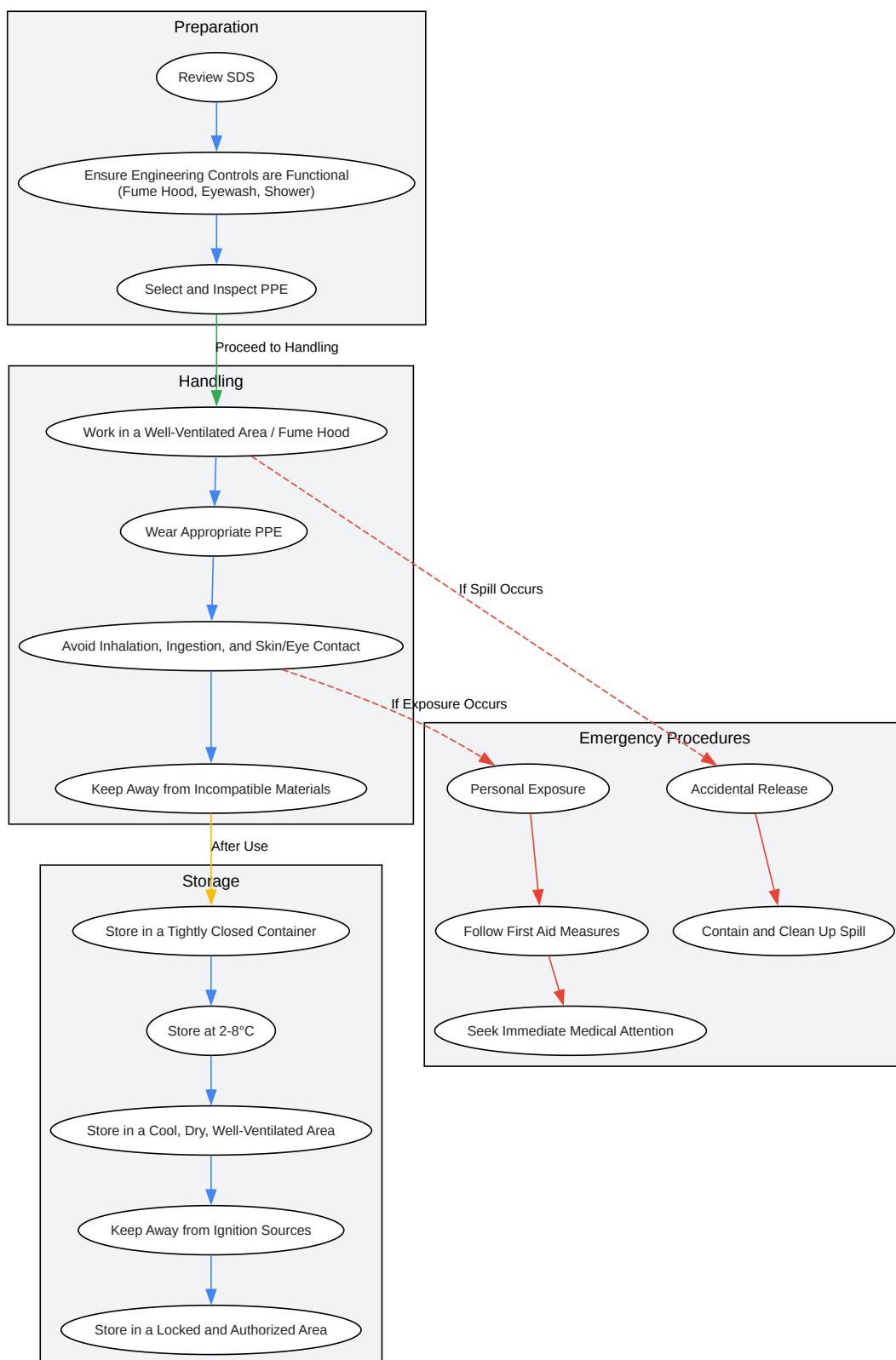
First Aid

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen and seek immediate medical attention.[2]
- Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

In all cases of exposure, consult a physician and show them the Safety Data Sheet.[2][4]

Logical Workflow for Safe Handling and Storage

The following diagram illustrates the logical workflow for ensuring the safe handling and storage of **Cyclopentyl chloroformate**.



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Caption: Workflow for Safe Handling and Storage of **Cyclopentyl Chloroformate**.

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